

# A Technical Guide to the Application of Paclobutrazol in Agriculture

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## Compound of Interest

Compound Name: (Rac)-Paclobutrazol-15N3

Cat. No.: B12403533

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Executive Summary: Paclobutrazol (PBZ) is a triazole-based plant growth regulator widely utilized in agriculture to manage plant growth, improve stress tolerance, and enhance crop yield and quality.[1][2] Its primary mechanism of action involves the inhibition of gibberellin (GA) biosynthesis, which leads to a cascade of morphological and physiological changes in the plant.[3][4] By blocking the enzyme ent-kaurene oxidase, PBZ reduces cell elongation, resulting in shorter, more compact plants with sturdier stems, thereby mitigating the risk of lodging in cereal crops.[1][3][5] Secondary effects include an increased allocation of resources to root development, leading to a higher root-to-shoot ratio and improved water and nutrient uptake.[6][7] Furthermore, PBZ has been shown to enhance plant resilience to various abiotic stresses, including drought, salinity, and extreme temperatures, by modulating hormonal levels and increasing the production of antioxidants and osmolytes.[2][8] This technical guide provides a comprehensive review of the scientific literature on paclobutrazol, detailing its mechanism of action, physiological effects, and practical applications in agriculture. It includes summaries of quantitative data, detailed experimental protocols from key studies, and visualizations of critical pathways and workflows to support researchers and scientists in the field.

## Introduction to Paclobutrazol

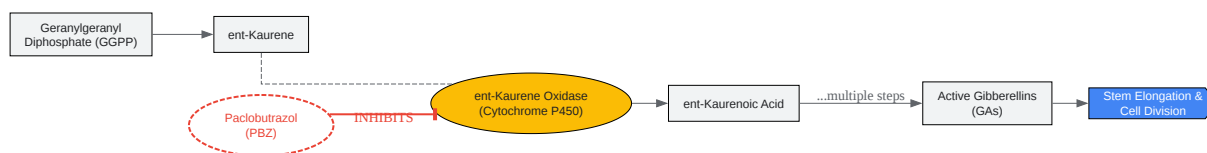
Paclobutrazol, chemically known as (2RS, 3RS)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)-pentan-3-ol, is a systemic plant growth retardant and fungicide belonging to the triazole family.[3][9] It is absorbed by plant tissues through roots, stems, or leaves and is transported primarily through the xylem to the growing points where it exerts its effects.[4][5]

[10] The growth-regulating properties of PBZ are primarily attributed to the (2S,3S) isomer, which is a potent inhibitor of gibberellin biosynthesis.[3][5] Its application in agriculture and horticulture aims to control vegetative growth, promote reproductive development, and enhance tolerance to environmental stresses.[2][6]

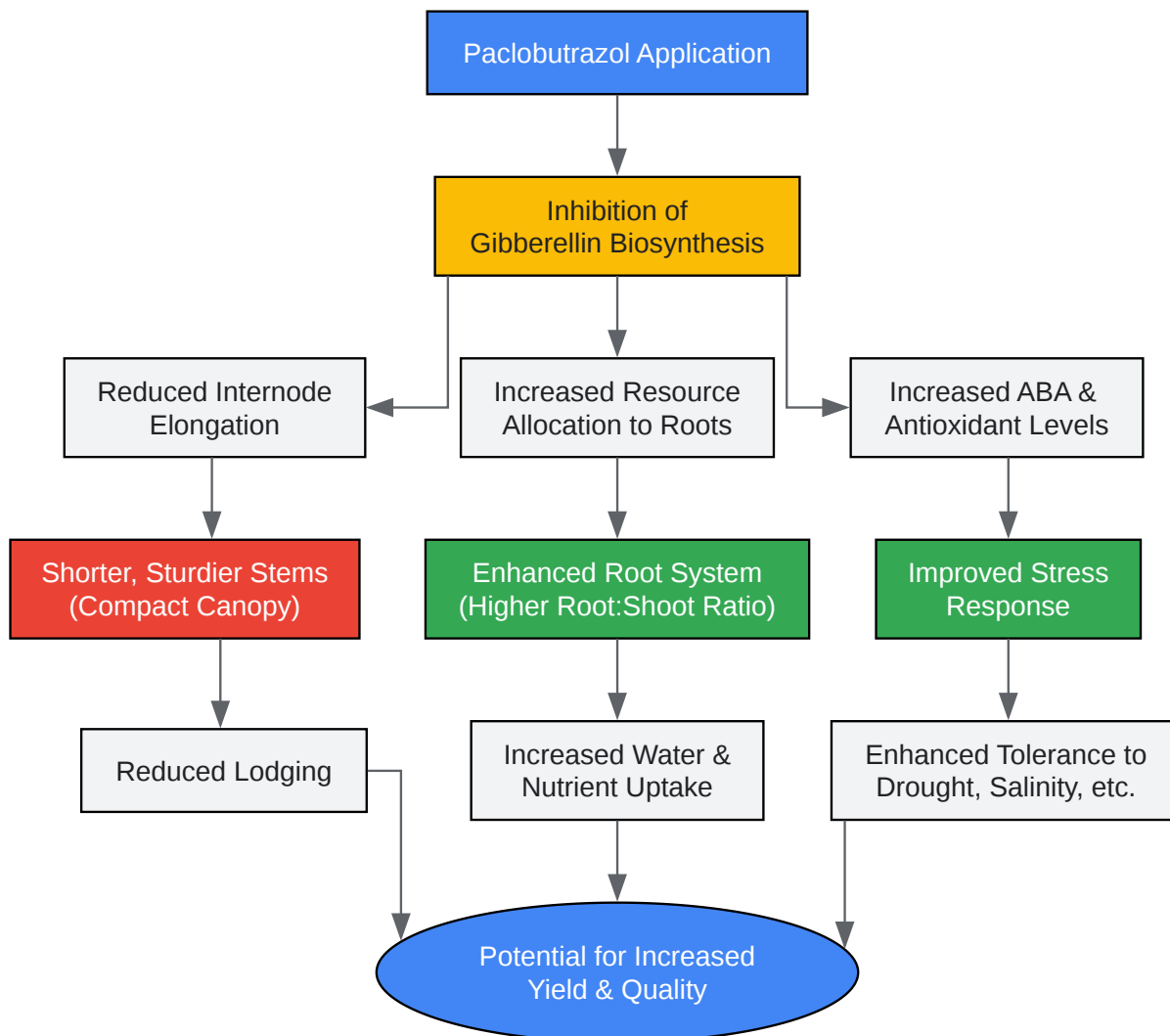
## Mechanism of Action

### Inhibition of Gibberellin Biosynthesis

The primary mode of action of paclobutrazol is the disruption of the gibberellin (GA) biosynthetic pathway.[4] GAs are crucial plant hormones that regulate cell division and elongation.[11] PBZ specifically inhibits ent-kaurene oxidase, a cytochrome P450 monooxygenase enzyme that catalyzes the three-step oxidation of ent-kaurene to ent-kaurenoic acid.[1][3][12] This blockage occurs early in the GA pathway, leading to a significant reduction in the levels of active gibberellins, which in turn suppresses internodal elongation and results in a dwarfing effect on the plant.[1][2]







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